

Eugenone: A Comprehensive Technical Overview of its Chemical Identity

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Compound of Interest

Compound Name: *Eugenone*

Cat. No.: *B1671781*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical identifiers and properties of **eugenone**. The information is presented to support research and development activities where precise chemical information is paramount.

Core Chemical Identifiers

Eugenone, a naturally occurring aromatic ketone, has been reported in *Syzygium aromaticum*. [1] Its unambiguous identification is crucial for scientific documentation, regulatory submissions, and procurement. The following table summarizes its key chemical identifiers.

Identifier Type	Identifier	Source
CAS Number	480-27-3	CAS Common Chemistry, PubChem[1]
IUPAC Name	1-(2,4,6-trimethoxyphenyl)butane-1,3-dione	PubChem[1]
Synonyms	Eugenon, 1-(2,4,6-Trimethoxyphenyl)-1,3-butanedione, 2,4,6-Trimethoxybenzoylacetone	PubChem[1]
Molecular Formula	C13H16O5	PubChem[1][2][3]
Molecular Weight	252.26 g/mol	PubChem[1][3]
PubChem CID	5317271	PubChem[1]
InChI	InChI=1S/C13H16O5/c1-8(14)5-10(15)13-11(17-3)6-9(16-2)7-12(13)18-4/h6-7H,5H2,1-4H3	PubChem[1][2][3]
InChIKey	ZYRBXTNFHYZHSK-UHFFFAOYSA-N	PubChem[1][2][3]
SMILES	<chem>CC(=O)CC(=O)C1=C(C=C(C=C1OC)OC)OC</chem>	PubChem[1][2]
UNII	Q49DQ8CSTB	PubChem[1]
ChEBI ID	CHEBI:169678	PubChem[1]
DSSTox Substance ID	DTXSID501318730	PubChem[1]
HMDB ID	HMDB0030668	PubChem[1]

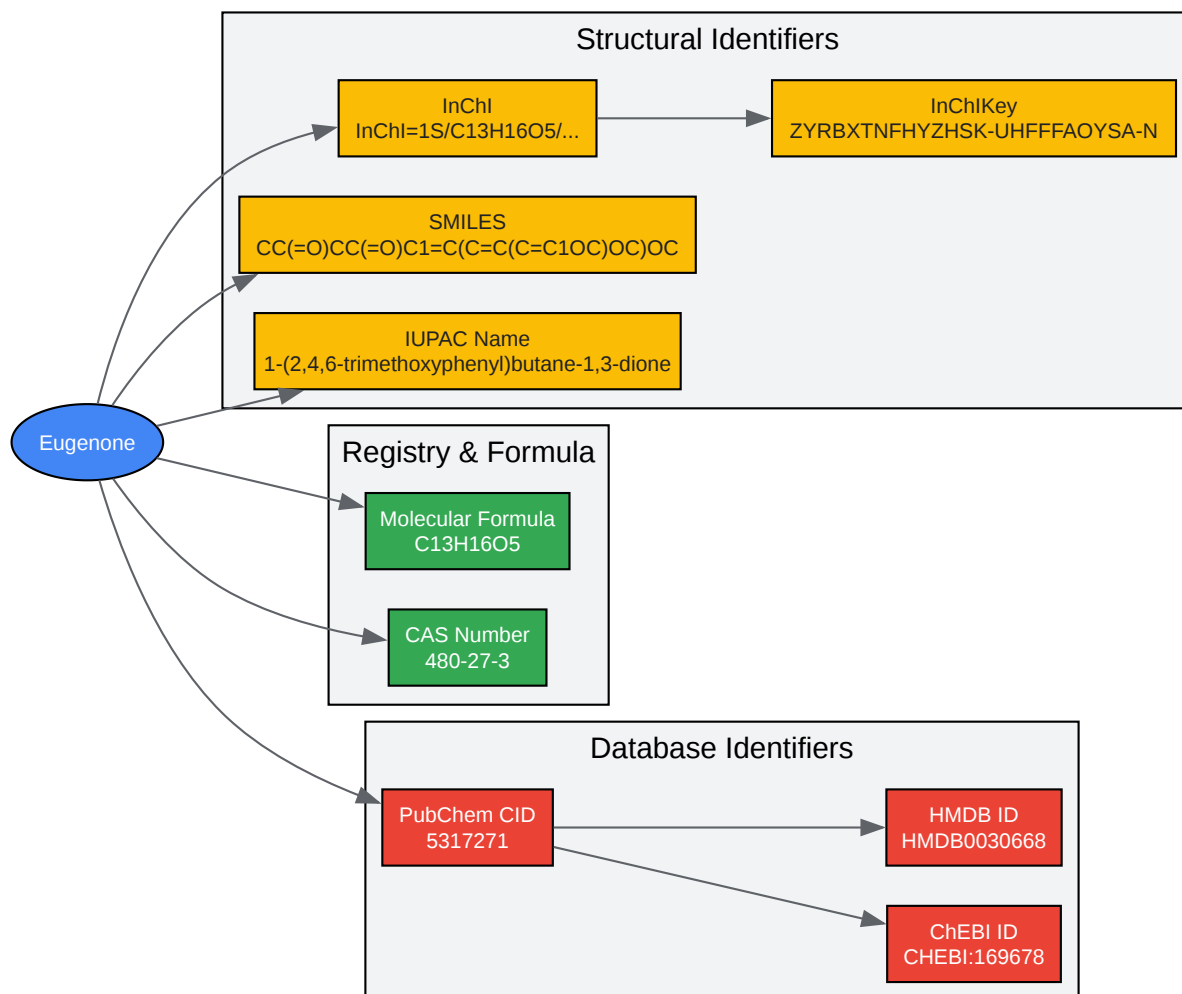
Physicochemical Properties

A summary of key physicochemical properties of **eugenone** is presented below.

Property	Value	Source
Physical Description	Solid	Human Metabolome Database (HMDB)[1]
Melting Point	97 - 98 °C	Human Metabolome Database (HMDB)[1]
Monoisotopic Mass	252.09977361 Da	PubChem[1]
XLogP (predicted)	1.4	PubChem[2]

Visualization of Chemical Identifier Relationships

The following diagram illustrates the logical relationship between **eugenone** and its primary chemical identifiers.



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References

- 1. Eugenone | C13H16O5 | CID 5317271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - Eugenone (C13H16O5) [pubchemlite.lcsb.uni.lu]
- 3. medkoo.com [medkoo.com]
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